

In-Depth Technical Guide: 2-Methoxythiazole-5-carbaldehyde

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Compound of Interest

Compound Name: 2-Methoxythiazole-5-carbaldehyde

Cat. No.: B1357225

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CAS Number: 95453-59-1

This technical guide provides a comprehensive overview of **2-Methoxythiazole-5-carbaldehyde**, a heterocyclic compound of interest to researchers, scientists, and professionals in drug development. This document summarizes its known properties, discusses general synthetic approaches, and explores its potential applications based on the activities of structurally related compounds.

Chemical Identity and Properties

2-Methoxythiazole-5-carbaldehyde is a substituted thiazole derivative. The thiazole ring is a prominent scaffold in medicinal chemistry, and its derivatives have shown a wide range of biological activities.

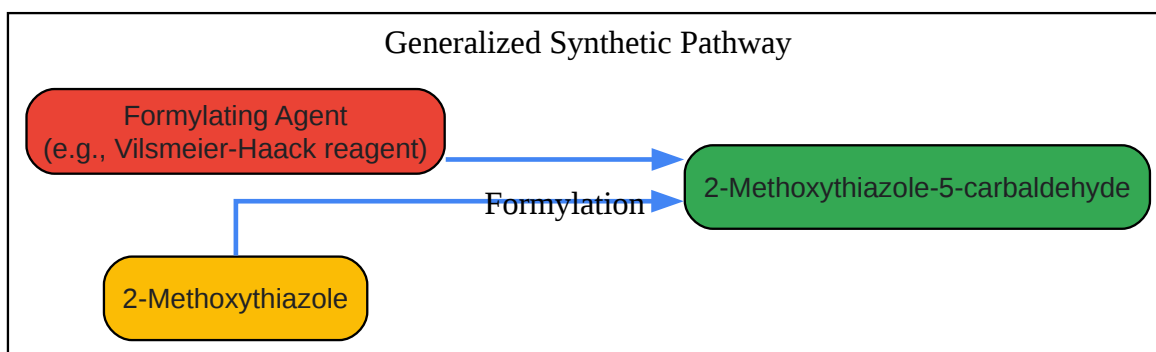
Table 1: Physicochemical Properties of **2-Methoxythiazole-5-carbaldehyde**

Property	Value	Source
CAS Number	95453-59-1	N/A
Molecular Formula	C ₅ H ₅ NO ₂ S	N/A
Molecular Weight	143.16 g/mol	N/A
Appearance	Not specified (likely a solid)	N/A
Purity	Typically >95% (commercial availability)	N/A

Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **2-Methoxythiazole-5-carbaldehyde** are not readily available in the public domain. However, general synthetic routes for 2-substituted-thiazole-5-carbaldehydes can be adapted. A common approach is the formylation of a pre-existing 2-methoxythiazole ring.

A generalized synthetic workflow is presented below. It is important to note that the specific reagents and conditions would require optimization for this particular compound.



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A generalized synthetic pathway for **2-Methoxythiazole-5-carbaldehyde**.

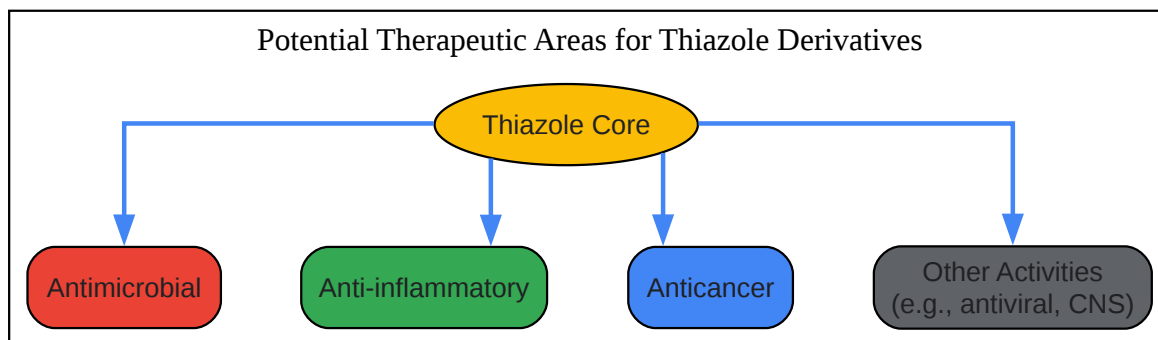
General Experimental Protocol (Hypothetical)

- Vilsmeier-Haack Reagent Preparation: In a cooled, inert atmosphere, slowly add phosphorus oxychloride to N,N-dimethylformamide (DMF).
- Formylation: Dissolve 2-methoxythiazole in an appropriate anhydrous solvent (e.g., dichloromethane). Slowly add the prepared Vilsmeier-Haack reagent to this solution at a low temperature.
- Reaction Monitoring: Allow the reaction to warm to room temperature and stir for several hours. Monitor the reaction progress using thin-layer chromatography (TLC).
- Work-up: Quench the reaction by pouring it onto ice, followed by neutralization with a suitable base (e.g., sodium bicarbonate solution).
- Extraction and Purification: Extract the product with an organic solvent. Dry the organic layer, concentrate it under reduced pressure, and purify the crude product using column chromatography to obtain **2-Methoxythiazole-5-carbaldehyde**.

Applications in Drug Development and Biological Activity

Specific biological activities and applications in drug development for **2-Methoxythiazole-5-carbaldehyde** are not well-documented. However, the broader class of thiazole derivatives is known for a wide range of pharmacological activities. The thiazole nucleus is a key component in many approved drugs.

Derivatives of the structurally similar 2-methylthiazole-5-carbaldehyde are utilized as intermediates in the synthesis of pharmaceuticals, particularly antifungal and antibacterial agents. It is plausible that **2-Methoxythiazole-5-carbaldehyde** could serve as a valuable building block in the synthesis of novel bioactive molecules. The methoxy group at the 2-position can influence the electronic properties and metabolic stability of the resulting compounds, potentially leading to improved pharmacological profiles.



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Potential therapeutic applications of the thiazole scaffold.

Spectral Data

Specific spectral data (NMR, IR, MS) for **2-Methoxythiazole-5-carbaldehyde** is not readily available in public databases. Researchers working with this compound would need to perform their own spectral analysis for characterization.

Conclusion

2-Methoxythiazole-5-carbaldehyde, identified by CAS number 95453-59-1, is a chemical intermediate with potential for use in the synthesis of novel compounds for drug discovery and development. While specific experimental protocols and biological data for this compound are currently limited, its structural similarity to other biologically active thiazole derivatives suggests it could be a valuable building block for medicinal chemists. Further research is warranted to fully elucidate its synthetic pathways, reactivity, and pharmacological potential.

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